

Application Notes and Protocols for High-Throughput Screening of Silvestrol Aglycone (enantiomer)

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Compound of Interest

Compound Name: *Silvestrol aglycone (enantiomer)*

Cat. No.: *B2494706*

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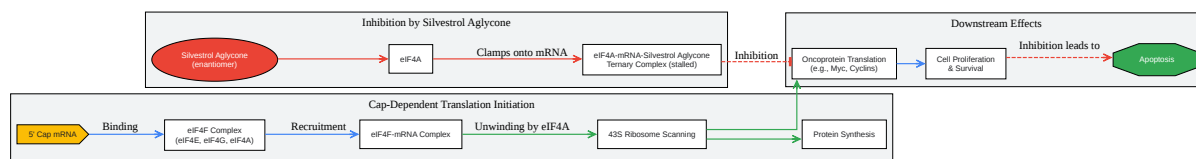
Introduction

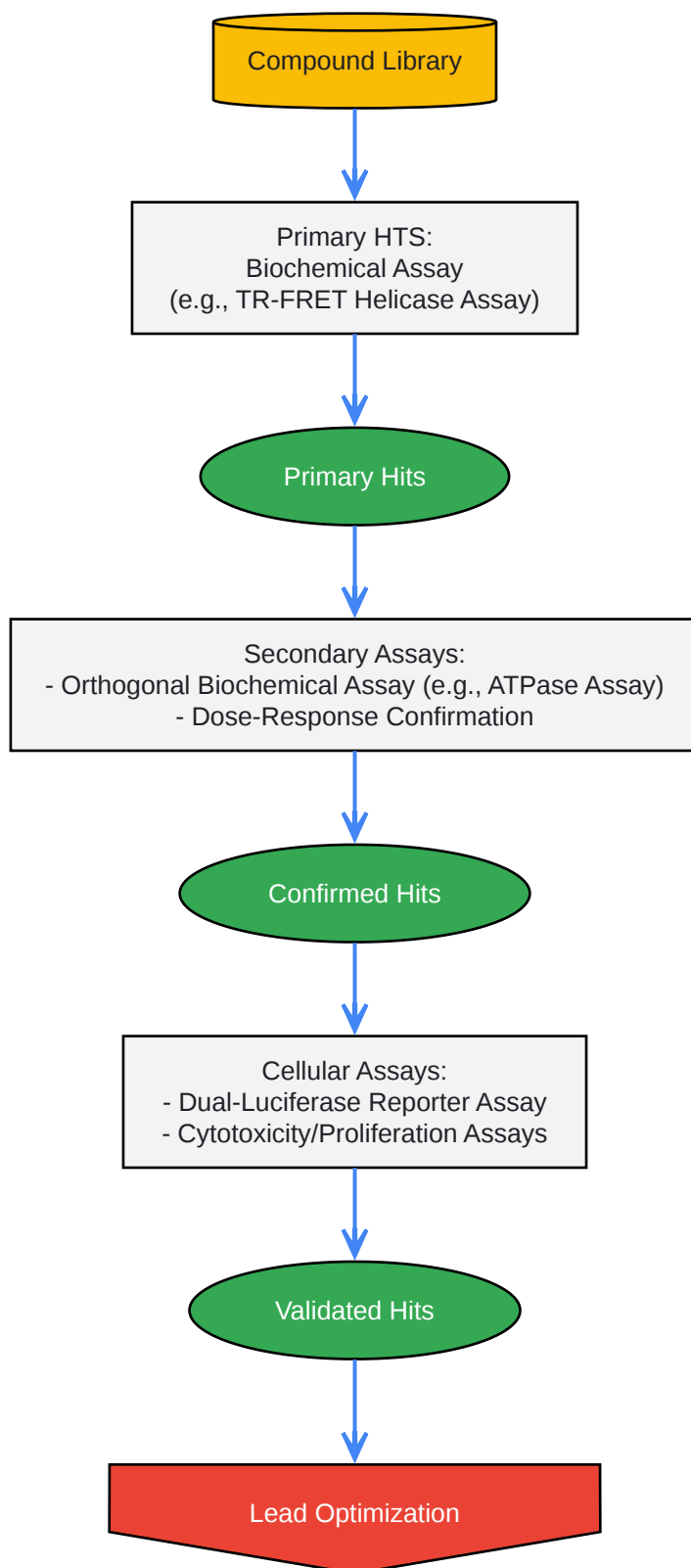
Silvestrol is a natural product belonging to the rocaglate family of compounds, which have demonstrated potent anticancer and antiviral activities. The primary mechanism of action for Silvestrol and its analogues is the inhibition of protein synthesis initiation by targeting the eukaryotic initiation factor 4A (eIF4A). eIF4A is an ATP-dependent DEAD-box RNA helicase that unwinds complex 5' untranslated regions (UTRs) of messenger RNAs (mRNAs), a step that is crucial for the translation of many oncoproteins. Silvestrol stabilizes the eIF4A-RNA complex, thereby stalling the translation initiation process.

The biological activity of Silvestrol is highly dependent on its stereochemistry, with the natural (-)-enantiomer being the active form. Silvestrol aglycone, which lacks the dioxanyloxy moiety of Silvestrol, also exhibits biological activity and serves as a key scaffold for synthetic analogues. This document provides detailed application notes and protocols for the use of the biologically active enantiomer of Silvestrol aglycone in high-throughput screening (HTS) campaigns aimed at identifying and characterizing novel eIF4A inhibitors.

Mechanism of Action and Signaling Pathway

Silvestrol and its aglycone bind to eIF4A and clamp it onto mRNA in an ATP-dependent manner. This action prevents the scanning of the 40S ribosomal subunit along the mRNA to the start codon, thus inhibiting the initiation of translation. This inhibition is particularly effective for mRNAs with highly structured 5' UTRs, which often encode proteins involved in cell growth, proliferation, and survival, such as cyclins, and oncogenes like Myc. By selectively inhibiting the translation of these key proteins, Silvestrol and its analogues can induce cell cycle arrest and apoptosis in cancer cells.





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